

Pus9XN5npl chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pus9XN5npl

Cat. No.: B15293420

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Unidentified Chemical Compound: Pus9XN5npl

Following a comprehensive search of publicly available chemical databases and scientific literature, the chemical identifier "**Pus9XN5npl**" did not yield any matching results. This suggests that "**Pus9XN5npl**" may not be a standard or publicly recognized name for a chemical compound.

Extensive queries were conducted across major chemical repositories, including PubChem, which is the world's largest free chemistry database, as well as searches for associated IUPAC (International Union of Pure and Applied Chemistry) nomenclature.^{[1][2][3][4]} These searches failed to identify any registered compound with the designation "**Pus9XN5npl**."

It is possible that "**Pus9XN5npl**" represents:

- A typographical error: The identifier may contain a misspelling or an incorrect sequence of characters.
- An internal or proprietary code: The name could be an internal designation used within a specific research group or company that is not publicly disclosed.
- A novel or unpublished substance: The compound may be a very new discovery that has not yet been entered into public databases.

Recommendations for Researchers, Scientists, and Drug Development Professionals:

To enable the retrieval of the requested technical information, it is crucial to verify the chemical identifier. Please consider the following steps:

- **Verify the Spelling and Formatting:** Double-check the spelling and ensure the correct sequence of letters and numbers.
- **Consult the Original Source:** Refer back to the original document or source where "**Pus9XN5npl**" was mentioned to confirm the identifier.
- **Use Alternative Identifiers:** If available, provide alternative identifiers such as a CAS (Chemical Abstracts Service) number, InChI (International Chemical Identifier) key, SMILES (Simplified Molecular-Input Line-Entry System) string, or a more systematic chemical name.

Without a valid and recognized identifier, it is not possible to provide an in-depth technical guide, including chemical structure, properties, experimental protocols, and signaling pathway diagrams as requested. Once a correct identifier is provided, a comprehensive report can be generated.

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References

- 1. PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [(2R,3S,5S)-5-[6-(methylamino)purin-9-yl]-2-(phosphonooxymethyl)oxan-3-yl] dihydrogen phosphate | C₁₂H₁₉N₅O₉P₂ | CID 10505783 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. OPSIN: Open Parser for Systematic IUPAC Nomenclature [ebi.ac.uk]
- 4. IUPAC Nomenclature Home Page [iupac.qmul.ac.uk]
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